

physical and chemical properties of hydroxyacetonitrile

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Compound of Interest

Compound Name: Glycolonitrile

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An In-depth Technical Guide to the Physical and Chemical Properties of Hydroxyacetonitrile

Introduction

Hydroxyacetonitrile (HOCH_2CN), also known as **glycolonitrile** or formaldehyde cyanohydrin, is the simplest cyanohydrin with the chemical formula $\text{C}_2\text{H}_3\text{NO}$.^[1] It is a colorless, oily liquid that is soluble in water and ether.^{[1][2]} This compound serves as a crucial intermediate in the industrial synthesis of various valuable chemicals, including the amino acid glycine and chelating agents like EDTA.^{[1][3]} However, its utility is paired with significant hazardous properties, as it readily decomposes into formaldehyde and highly toxic hydrogen cyanide.^{[1][4]} This guide provides a comprehensive overview of the physical and chemical properties of hydroxyacetonitrile, tailored for researchers, scientists, and professionals in drug development.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of hydroxyacetonitrile are summarized in the table below for easy reference.

| Property | Value | Source(s) |
|---------------------|--|-----------------|
| Molecular Formula | C ₂ H ₃ NO | [1][4][5][6] |
| Molar Mass | 57.05 g/mol | [1][2][4][5][6] |
| Appearance | Colorless, oily liquid | [1][2][4][7][8] |
| Odor | Odorless | [1][2][4][8] |
| Density | 1.10 g/mL at 18.89°C; 1.076 g/mL at 20°C | [1][4][5][6] |
| Melting Point | < -72°C (-98°F) | [1][4][5][6][7] |
| Boiling Point | 183°C (with some decomposition) | [4][5][6][7][9] |
| Flash Point | 133°F (56.1°C) | [4][5][6] |
| Solubility in Water | Soluble (>=10 g/100 mL at 20°C) | [1][2][4][5][6] |
| Vapor Pressure | 1 mmHg at 62.78°C; 0.0593 mmHg at 25°C | [1][4][5][6] |
| pKa | 11.31 ± 0.10 (Predicted) | [4][5][6] |
| Refractive Index | n _{20/D} 1.389 | [4][5][6] |

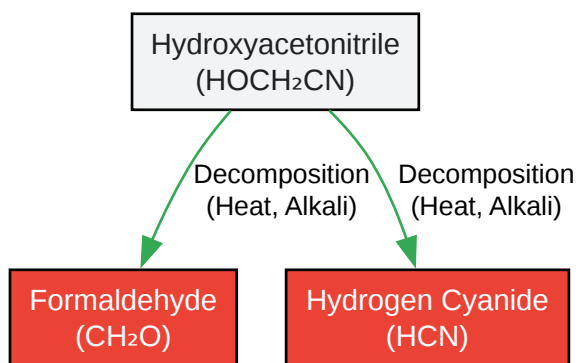
Chemical Reactivity and Stability

Hydroxyacetonitrile is a reactive compound due to the presence of both a hydroxyl and a nitrile functional group.[10]

- **Decomposition:** It readily decomposes, especially in the presence of heat or alkaline conditions, to yield formaldehyde and hydrogen cyanide.[1] This decomposition is a significant safety concern.
- **Polymerization:** The substance can undergo violent polymerization in the presence of traces of acids or bases, which can be an explosion hazard.[4][7][9]

- Strecker Synthesis: A key reaction of hydroxyacetonitrile is its reaction with ammonia to form aminoacetonitrile. This intermediate can then be hydrolyzed to produce the amino acid glycine.[1] This is an industrially significant application.[1]
- Synthesis of Chelating Agents: Hydroxyacetonitrile is a precursor in the synthesis of ethylenediaminetetraacetic acid (EDTA) and nitrilotriacetic acid (NTA), both of which are widely used chelating agents.[1][3]
- Incompatibilities: It is incompatible with strong oxidizing agents, strong acids, and alkalies.[5][6][9][11]

Below is a diagram illustrating the decomposition pathway of hydroxyacetonitrile.



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Decomposition of Hydroxyacetonitrile

Experimental Protocols

Synthesis of Hydroxyacetonitrile

A common laboratory and industrial method for the synthesis of hydroxyacetonitrile involves the reaction of formaldehyde with hydrogen cyanide.[1][2]

Materials:

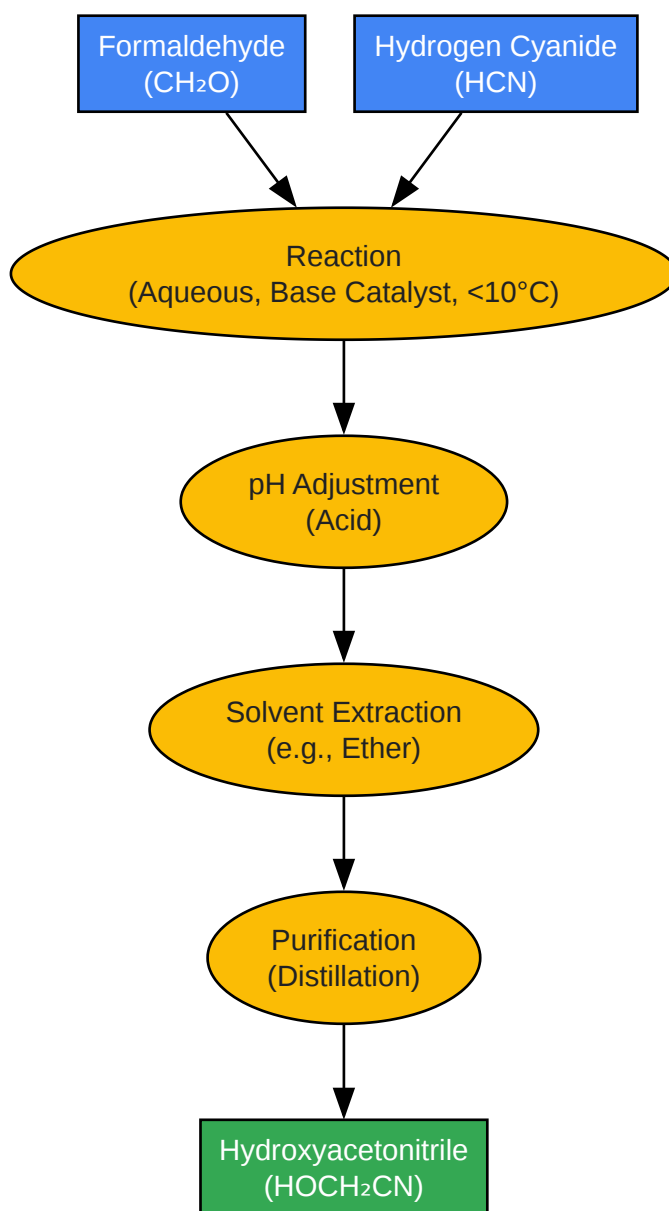
- Formaldehyde solution (e.g., 37% aqueous solution)
- Hydrogen cyanide (or a cyanide salt like sodium cyanide or potassium cyanide followed by acidification)[4][6]

- Base catalyst (e.g., sodium hydroxide or potassium hydroxide)[[1](#)]
- Acid for pH adjustment (e.g., sulfuric acid or hydrochloric acid)[[6](#)][[12](#)]

Procedure:

- The reaction is typically carried out in an aqueous medium.
- Formaldehyde is combined with hydrogen cyanide at a near-neutral pH.[[1](#)] The reaction is base-catalyzed.[[1](#)]
- One specific protocol involves slowly adding a 37% aqueous formaldehyde solution to an aqueous solution of potassium cyanide while maintaining the temperature below 10°C.[[6](#)]
- After a short period of standing, the mixture is stirred at a low temperature, and dilute sulfuric acid is added to adjust the pH to approximately 1.9.[[6](#)]
- A dilute potassium hydroxide solution is then added dropwise to raise the pH to about 3.0.[[6](#)]
- The product can be extracted with a solvent like ether.[[6](#)]
- The resulting product can be purified by distillation.[[6](#)]

The following diagram outlines the general workflow for the synthesis of hydroxyacetonitrile.



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Synthesis Workflow for Hydroxyacetonitrile

Strecker Synthesis of Glycine

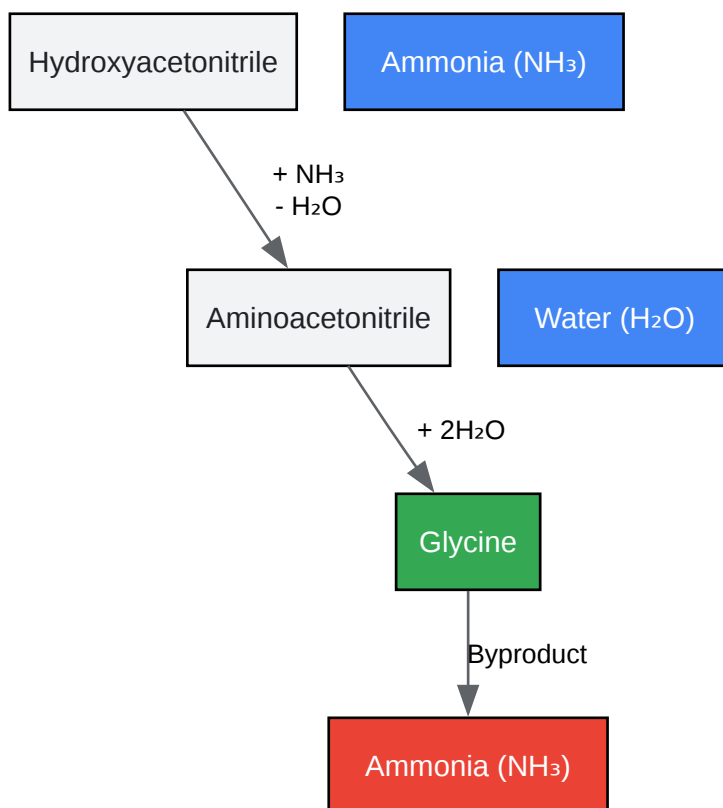
Hydroxyacetonitrile is a key intermediate in the Strecker synthesis of glycine.^{[1][13]}

Procedure Overview:

- Amination: Hydroxyacetonitrile is reacted with ammonia (NH₃) to produce aminoacetonitrile (H₂NCH₂CN) and water.^[1]

- Hydrolysis: The resulting aminoacetonitrile is then hydrolyzed with water to yield glycine ($\text{H}_2\text{NCH}_2\text{CO}_2\text{H}$) and ammonia.[1]

A diagram of the Strecker synthesis pathway starting from hydroxyacetonitrile is provided below.



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Strecker Synthesis of Glycine Pathway

Spectroscopic Data

Spectroscopic analysis is essential for the characterization of hydroxyacetonitrile.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^{13}C NMR: The ^{13}C NMR spectrum of hydroxyacetonitrile shows major resonances at approximately $\delta 48$ and 119 ppm.[12] These correspond to the carbon of the CH_2 group and the nitrile carbon, respectively.[12]

- Infrared (IR) Spectroscopy: IR spectra are available for hydroxyacetonitrile and can be used to identify its functional groups, such as the hydroxyl (-OH) and nitrile (-C≡N) stretches.[2][14]
- Mass Spectrometry (MS): Electron ionization mass spectrometry data is available for hydroxyacetonitrile, which can be used to determine its molecular weight and fragmentation patterns.[2][15]

Safety and Handling

Hydroxyacetonitrile is classified as an extremely hazardous substance.[1]

- Toxicity: It is highly toxic by ingestion, inhalation, and skin absorption.[4][9] In the body, it can form cyanide, leading to symptoms of cyanide poisoning.[2][8][11]
- Handling: Due to its high toxicity and reactivity, it should be handled with extreme care in a well-ventilated area, using appropriate personal protective equipment, including gloves, eye protection, and respiratory protection.[2][7][16]
- Storage: It should be stored in a cool, well-ventilated area away from heat and incompatible materials such as acids and bases.[7][11] It should only be stored if stabilized.[7]

Conclusion

Hydroxyacetonitrile is a chemically significant compound with important industrial applications, particularly in the synthesis of amino acids and chelating agents. Its dual functionality of a hydroxyl and a nitrile group provides a versatile platform for various chemical transformations. However, its inherent instability and high toxicity necessitate stringent safety protocols during its handling and use. A thorough understanding of its physical and chemical properties, as detailed in this guide, is paramount for its safe and effective utilization in research and industrial settings.

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